

Thermodynamic Properties of Cadmium Sulfate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: Cadmium sulfate, hydrate.

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of cadmium sulfate and its hydrated forms. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's physicochemical characteristics. The guide details quantitative thermodynamic data, outlines experimental protocols for their determination, and explores the compound's relevance in broader chemical and biological contexts.

Quantitative Thermodynamic Data

The thermodynamic properties of cadmium sulfate and its various hydrates are crucial for understanding its stability, solubility, and reactivity. The following tables summarize key quantitative data available for the anhydrous, monohydrate, and 8/3-hydrate forms. All data are presented for standard conditions (298.15 K and 1 bar) unless otherwise specified.

Table 1: Molar Mass and Standard Thermodynamic Properties of Cadmium Sulfate and Its Hydrates

| Compound | Chemical Formula | Molar Mass (g/mol) | Standard Enthalpy of Formation ($\Delta_f H^\ominus$) (kJ/mol) | Standard Molar Entropy (S^\ominus) ($\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$) |
|-----------------------------|---|--------------------|--|---|
| Cadmium Sulfate (anhydrous) | CdSO_4 | 208.47[1][2] | -935[1][2] | 123[1][2] |
| Cadmium Sulfate Monohydrate | $\text{CdSO}_4\cdot\text{H}_2\text{O}$ | 226.49[1][2] | -1224.8 | 154.05 |
| Cadmium Sulfate 8/3-Hydrate | $3\text{CdSO}_4\cdot 8\text{H}_2\text{O}$ | 769.55[3] | Not Available | 229.66 |

Table 2: Heat Capacity and Heat of Solution of Cadmium Sulfate and Its Hydrates

| Compound | Molar Heat Capacity (C_p) ($\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$) | Heat of Solution (in 400 moles H_2O) (kJ/mol) |
|-----------------------------|--|--|
| Cadmium Sulfate (anhydrous) | 99.62 | -45.928 |
| Cadmium Sulfate Monohydrate | 134.54 | -25.501 |
| Cadmium Sulfate 8/3-Hydrate | 213.26 | -12.129 |

Table 3: Solubility and Related Properties of Cadmium Sulfate

| Property | Value | Conditions |
|---|----------------------|------------|
| Solubility of Anhydrous CdSO_4 | 76.4 g/100 mL[1][2] | 25 °C |
| Solubility of $\text{CdSO}_4\cdot\text{H}_2\text{O}$ | 76.7 g/100 mL[1][2] | 25 °C |
| Solubility Product Constant (K_{sp}) of CdSO_4 | 9.1×10^{-6} | 25 °C |

Experimental Protocols

The accurate determination of the thermodynamic properties of cadmium sulfate hydrates relies on precise experimental techniques. Below are detailed methodologies for key experiments.

Determination of Enthalpy of Solution by Calorimetry

This protocol describes the determination of the heat of solution of a cadmium sulfate hydrate using an isoperibol calorimeter.

Objective: To measure the enthalpy change when a known quantity of cadmium sulfate hydrate dissolves in a known amount of water.

Materials:

- Isoperibol calorimeter (e.g., a coffee-cup calorimeter for demonstration or a more sophisticated research-grade instrument)
- Calibrated thermometer or temperature probe (resolution of ± 0.01 °C)
- Analytical balance (readability ± 0.0001 g)
- Cadmium sulfate hydrate sample (e.g., $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$)
- Deionized water
- Stirring mechanism

Procedure:

- **Calorimeter Calibration:** Determine the heat capacity of the calorimeter (C_{cal}) by mixing known amounts of hot and cold water or by using a standard reaction with a known enthalpy change.
- **Sample Preparation:** Accurately weigh a sample of the cadmium sulfate hydrate (e.g., 2-5 g) using an analytical balance. Record the mass.
- **Calorimeter Setup:** Add a precise volume of deionized water (e.g., 100.0 mL) to the calorimeter.

- **Temperature Equilibration:** Place the lid on the calorimeter, insert the temperature probe and stirrer, and begin stirring gently. Monitor the temperature until it stabilizes and record this initial temperature (T_{initial}) for several minutes to establish a baseline.
- **Initiation of Dissolution:** Rapidly and completely add the weighed cadmium sulfate hydrate sample to the water in the calorimeter.
- **Data Acquisition:** Continue to record the temperature as a function of time as the salt dissolves. The temperature will change until all the salt has dissolved and the system reaches a new thermal equilibrium.
- **Final Temperature Determination:** Extrapolate the temperature-time data back to the time of mixing to determine the final temperature (T_{final}), correcting for any heat loss or gain to the surroundings.
- **Calculations:**
 - Calculate the heat absorbed by the solution and the calorimeter: $q = (m_{\text{water}} * c_{\text{water}} + C_{\text{cal}}) * (T_{\text{final}} - T_{\text{initial}})$
 - Calculate the moles of the cadmium sulfate hydrate dissolved.
 - Determine the molar enthalpy of solution: $\Delta H_{\text{soln}} = -q / \text{moles of hydrate}$

Determination of Water of Hydration by Thermogravimetric Analysis (TGA)

This protocol outlines the determination of the number of water molecules in a cadmium sulfate hydrate.

Objective: To quantify the water content of a cadmium sulfate hydrate by measuring its mass loss as a function of temperature.

Materials:

- Thermogravimetric Analyzer (TGA)

- TGA sample pans (e.g., alumina or platinum)
- Cadmium sulfate hydrate sample
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

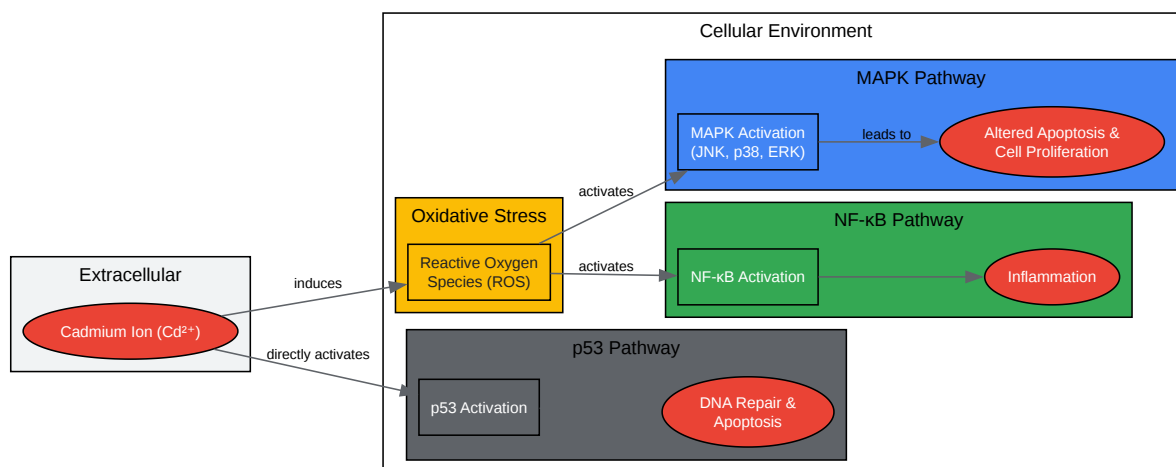
- Instrument Calibration: Calibrate the TGA for mass and temperature according to the manufacturer's instructions.
- Sample Preparation: Place a small, accurately weighed amount of the cadmium sulfate hydrate (e.g., 5-10 mg) into a tared TGA sample pan.
- TGA Program:
 - Set the initial temperature to ambient (e.g., 25 °C).
 - Program a heating ramp (e.g., 10 °C/min) to a final temperature sufficient to ensure all water is removed (e.g., 250 °C).
 - Maintain a constant flow of inert gas over the sample during the analysis to remove the evolved water.
- Data Analysis:
 - The TGA will produce a thermogram showing the percentage of mass loss versus temperature.
 - Identify the distinct mass loss steps corresponding to the dehydration of the sample. The octahydrate loses water in stages, forming the monohydrate before becoming anhydrous. [\[4\]](#)[\[5\]](#)
 - Calculate the percentage mass loss for each step.
 - From the percentage mass loss, calculate the number of moles of water lost per mole of the anhydrous cadmium sulfate. This will yield the formula of the hydrate.

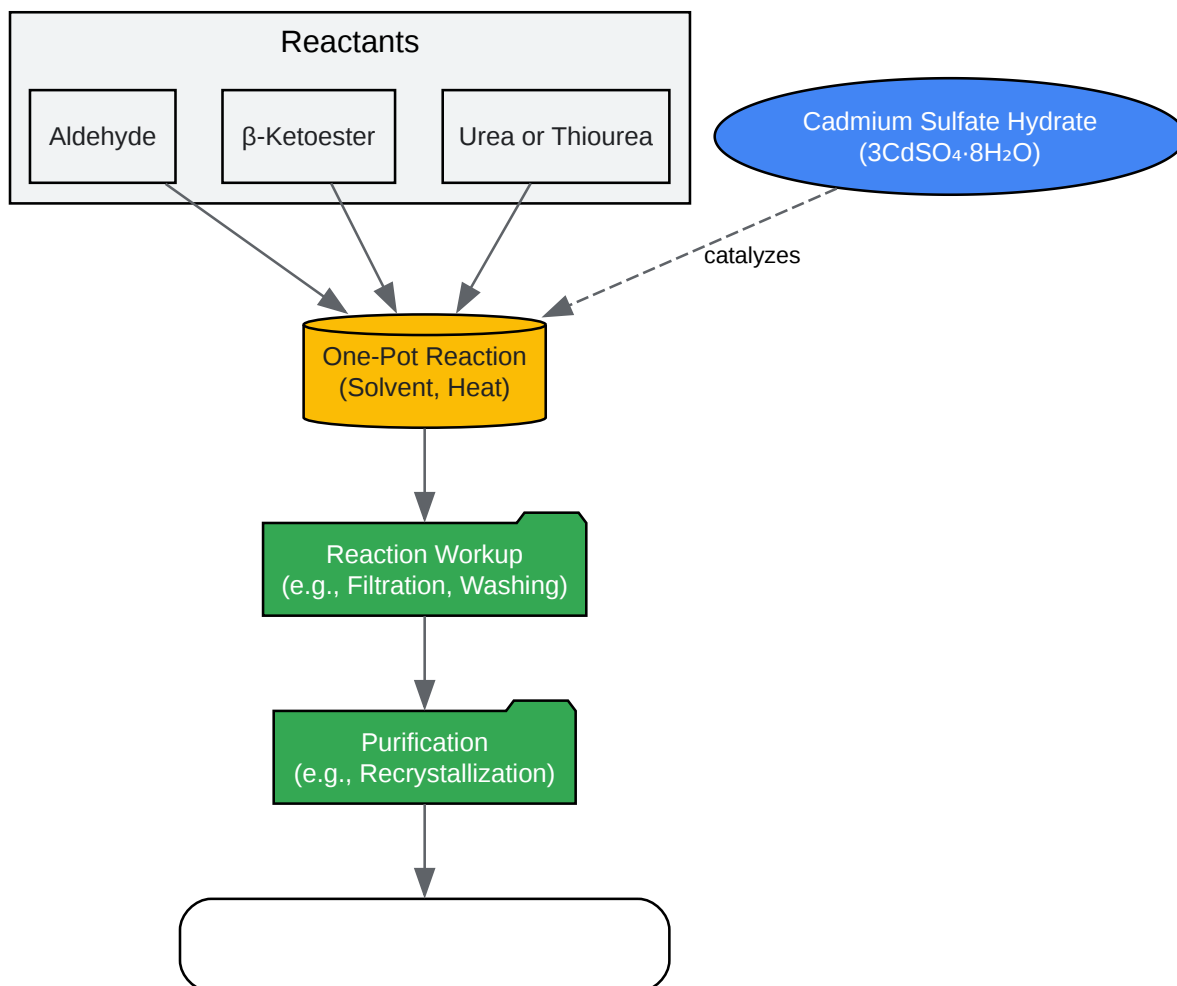
Visualizations: Chemical and Biological Contexts

While cadmium sulfate hydrate itself is not directly involved in biological signaling, the cadmium ion (Cd^{2+}) is a known toxicant that can disrupt cellular processes. Furthermore, cadmium sulfate has applications as a catalyst in organic synthesis, which is relevant to drug development.

Impact of Cadmium Ions on Cellular Signaling Pathways

Cadmium ions can interfere with several key signaling cascades within a cell, leading to a range of toxic effects. The following diagram illustrates the disruption of the MAPK, NF- κ B, and p53 signaling pathways by Cd^{2+} .^[6]





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